

Palasonin biosynthesis pathway in plants

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Compound of Interest

Compound Name: *Palasonin*

Cat. No.: *B1197028*

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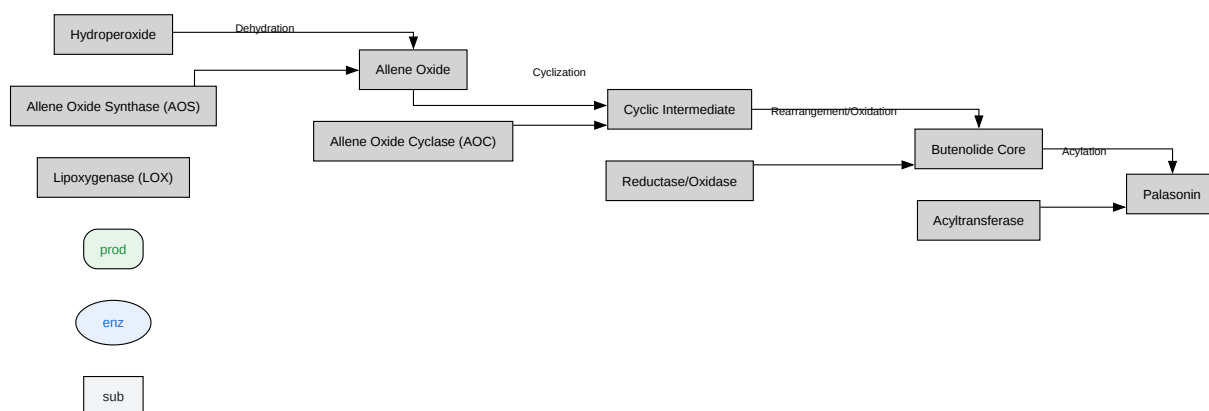
It is important to note that the complete and experimentally validated biosynthesis pathway of **palasonin** in plants has not been fully elucidated in publicly available scientific literature. Therefore, this guide presents a putative pathway based on the known biosynthesis of structurally related compounds. The experimental protocols and quantitative data are drawn from studies on analogous pathways and are provided as a foundational framework for future research into **palasonin** biosynthesis.

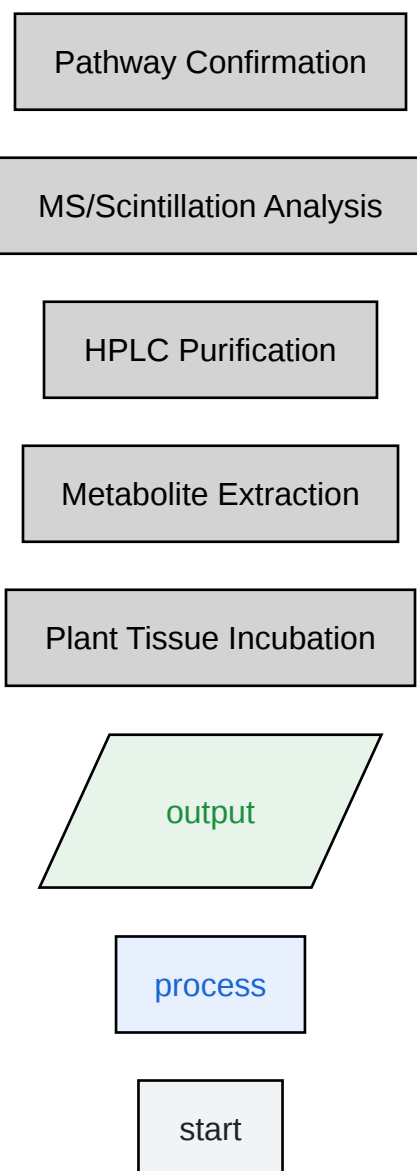
Introduction to Palasonin

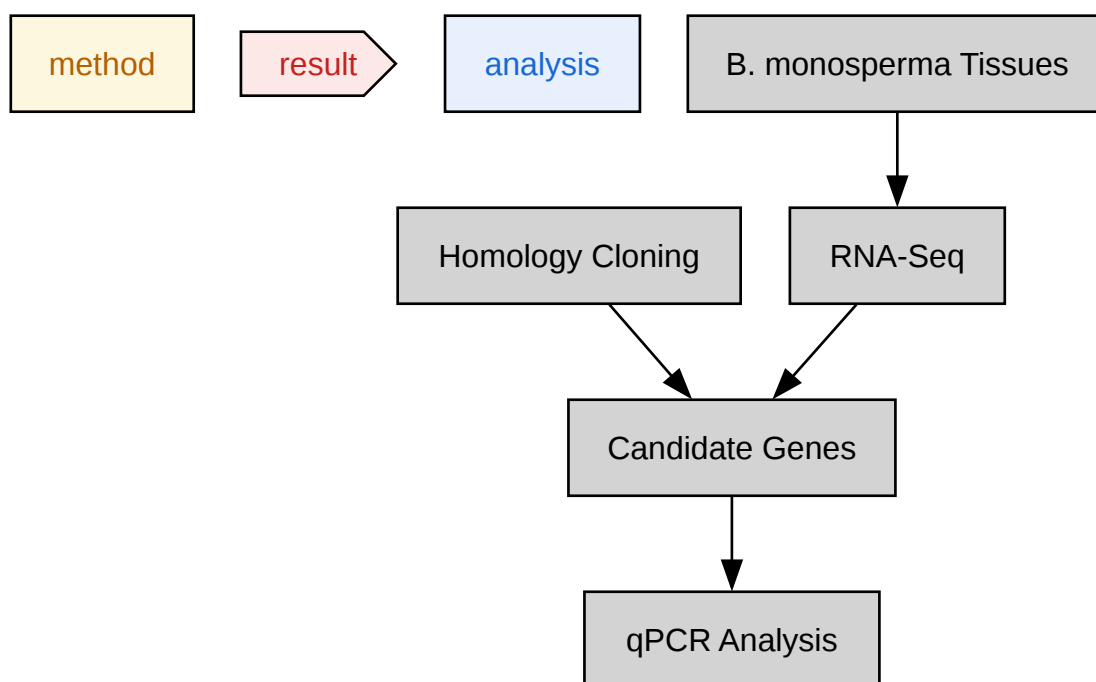
Palasonin is a bioactive compound isolated from the seeds of *Butea monosperma*, a plant widely used in traditional medicine. It is recognized for its anthelmintic properties. The chemical structure of **palasonin** suggests it belongs to the class of butenolides, which are γ -crotonolactones. Understanding its biosynthesis is crucial for potential biotechnological production and the development of novel anthelmintic agents.

A Putative Palasonin Biosynthesis Pathway

Based on the biosynthesis of other butenolides and related lactones in plants and fungi, a hypothetical pathway for **palasonin** can be proposed. This pathway likely originates from fatty acid metabolism and involves key steps of oxidation and cyclization.







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